

# Dotriacontane-d66 (CAS Number 62369-68-0): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Dotriacontane-d66

Cat. No.: B3029326

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **Dotriacontane-d66**, a deuterated long-chain alkane. This document outlines its chemical and physical properties, and details its primary application as an internal standard in quantitative analytical chemistry, supported by specific experimental protocols.

**Dotriacontane-d66** is the deuterium-labeled version of dotriacontane, a 32-carbon saturated hydrocarbon.<sup>[1]</sup> Its high isotopic purity and chemical similarity to its non-deuterated counterpart make it an excellent internal standard for analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1]</sup> The replacement of hydrogen atoms with deuterium results in a significant mass shift, allowing for clear differentiation between the standard and the analyte of interest in mass spectrometry, without significantly altering its chemical behavior during sample preparation and chromatographic separation.

## Physicochemical and Safety Data

A comprehensive summary of the key physicochemical properties of **Dotriacontane-d66** is provided below, compiled from various supplier and database sources. Additionally, essential safety information has been extracted from available Safety Data Sheets (SDS).

Table 1: Physicochemical Properties of **Dotriacontane-d66**

Property	Value	Source(s)
CAS Number	62369-68-0	[1][2][3][4]
Unlabeled CAS Number	544-85-4	[2][3]
Molecular Formula	C <sub>32</sub> D <sub>66</sub>	[2][4][5]
Molecular Weight	517.28 g/mol	[4][6]
Appearance	White to off-white solid/powder	[7][8]
Melting Point	65-70 °C	[9]
Boiling Point	467 °C	[8][9]
Vapor Pressure	<1 mmHg (at 20 °C)	[8][9]
Isotopic Purity	≥98 atom % D	[6][7][10]
Solubility	Soluble in chloroform and hexanes	[No direct citation found]

Table 2: Safety Information for **Dotriacontane-d66**

Hazard Statement	Precautionary Statement	Source(s)
May be harmful if swallowed, inhaled, or absorbed through the skin.	Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection.	[2][8][11]
The toxicological properties have not been thoroughly investigated.	Handle in accordance with good industrial hygiene and safety practice.	[8]
Stable under recommended storage conditions.	Store at room temperature.	[6][8]
In case of fire, use water spray, dry chemical, or carbon dioxide.	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.	[8][11]

## Applications in Analytical Chemistry

The primary application of **Dotriacontane-d66** is as an internal standard in quantitative analysis. Its utility stems from its chemical inertness and similarity to long-chain hydrocarbons, which are of interest in various fields, including entomology and environmental science.

### Analysis of Insect Cuticular Hydrocarbons

**Dotriacontane-d66** has been successfully employed as an internal standard in the GC-MS analysis of cuticular hydrocarbons (CHCs) in insects.<sup>[12][13]</sup> CHCs play a crucial role in chemical communication and preventing desiccation in insects.<sup>[12][13]</sup> Accurate quantification of these compounds is essential for studies in chemical ecology and entomology.

### Environmental Monitoring of Petroleum Hydrocarbons

In the field of environmental science, long-chain alkanes are significant components of petroleum products.<sup>[14]</sup> Monitoring their presence in soil and water samples is crucial for assessing contamination. Deuterated alkanes like **Dotriacontane-d66** serve as reliable internal standards for the quantification of these pollutants, compensating for sample loss during extraction and analysis.

## Experimental Protocols

The following section details a typical experimental protocol for the use of **Dotriacontane-d66** as an internal standard in the GC-MS analysis of insect cuticular hydrocarbons, adapted from a published study.<sup>[12][13]</sup>

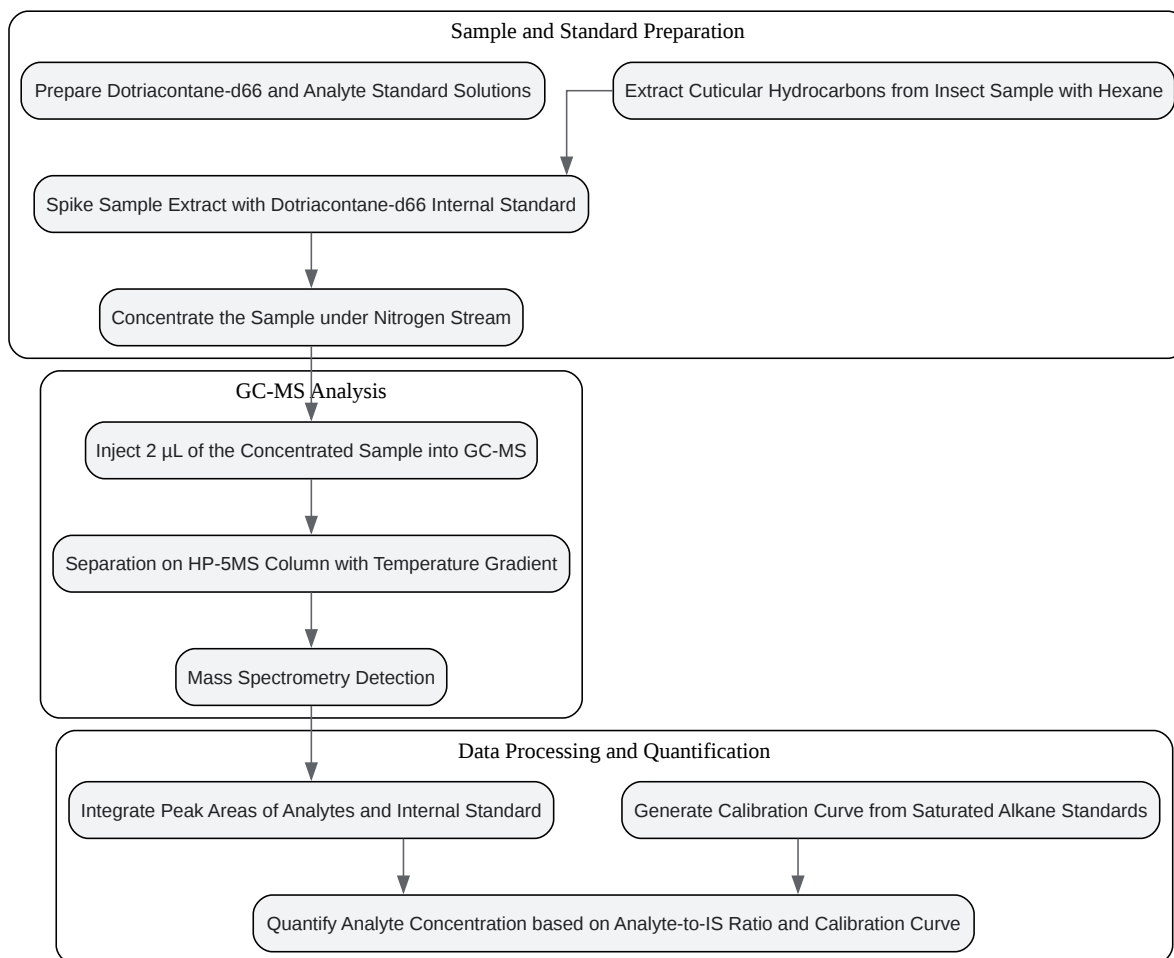
### Preparation of Standard Solutions

Table 3: Preparation of Standard and Stock Solutions

Solution	Preparation	Concentration	Storage	Source(s)
Dotriacontane-d66 Stock Solution	Dissolve 16 mg of Dotriacontane-d66 in 1 mL of hexane.	16 mg/mL	-20°C to 4°C	<a href="#">[12]</a> <a href="#">[13]</a>
Internal Standard Working Solution	Add 1 mg of Docosane to 100 mL of hexane.	10 ng/μL	-20°C to 4°C	<a href="#">[12]</a> <a href="#">[13]</a>
Saturated Alkane Standards (C7-C40)	Dilute a stock solution (1,000 μg/mL of each component in hexane) to achieve final concentrations.	0.5, 1, 2, 5, and 10 ng/μL	-20°C to 4°C	<a href="#">[12]</a> <a href="#">[13]</a>

## Sample Preparation and Analysis Workflow

The workflow for the extraction and analysis of insect CHCs using **Dotriacontane-d66** as an internal standard is depicted in the following diagram.



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Caption: Experimental workflow for the quantitative analysis of insect cuticular hydrocarbons using **Dotriacontane-d66** as an internal standard.

## GC-MS Parameters

The following table outlines the typical GC-MS parameters for the analysis of long-chain hydrocarbons.[\[12\]](#)[\[13\]](#)

Table 4: GC-MS Instrumental Parameters

Parameter	Setting	Source(s)
GC System	Agilent 6890N or equivalent	[No direct citation found]
Mass Spectrometer	Agilent 5973 MSD or equivalent	[No direct citation found]
Column	HP-5MS (30 m x 0.250 mm, 0.25 µm film thickness)	[No direct citation found]
Injection Mode	Splitless	<a href="#">[12]</a> <a href="#">[13]</a>
Injection Port Temperature	300 °C	<a href="#">[12]</a> <a href="#">[13]</a>
Carrier Gas	Helium	<a href="#">[12]</a> <a href="#">[13]</a>
Flow Rate	0.9 mL/min (constant flow)	<a href="#">[12]</a> <a href="#">[13]</a>
Oven Temperature Program	40°C for 3 min, then ramp to 260°C at 30°C/min, then ramp to 300°C at 15°C/min, hold for 18 min	<a href="#">[12]</a> <a href="#">[13]</a>
Injection Volume	2 µL	<a href="#">[12]</a> <a href="#">[13]</a>

## Conclusion

**Dotriacontane-d66** is a valuable tool for researchers and scientists engaged in the quantitative analysis of long-chain hydrocarbons. Its well-defined physicochemical properties and high isotopic enrichment ensure its reliability as an internal standard in demanding analytical applications, from fundamental biological research to environmental monitoring. The detailed

experimental protocols provided in this guide offer a practical starting point for the implementation of **Dotriacontane-d66** in laboratory settings, facilitating accurate and reproducible quantification of target analytes.

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